

literature comparison of 3-Fluoro-2-nitroaniline properties

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Compound of Interest

Compound Name: 3-Fluoro-2-nitroaniline

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A Comparative Guide to the Properties of **3-Fluoro-2-nitroaniline** for Researchers

For scientists and professionals in drug development, understanding the nuanced properties of chemical intermediates is paramount. **3-Fluoro-2-nitroaniline**, a substituted aromatic compound, serves as a crucial building block in the synthesis of a variety of molecules, including pharmaceuticals, agrochemicals, and dyes.^[1] The strategic placement of the fluoro and nitro groups on the aniline scaffold imparts unique electronic properties and reactivity.^[1] This guide provides an objective comparison of **3-Fluoro-2-nitroaniline** with structurally related alternatives, supported by experimental data to inform research and development decisions.

Physicochemical Properties: A Comparative Analysis

The introduction of a fluorine atom and a nitro group significantly influences the physicochemical properties of the parent aniline molecule. The following table summarizes the key properties of **3-Fluoro-2-nitroaniline** and compares them with 2-nitroaniline (lacking fluorine), 4-Fluoro-2-nitroaniline (a positional isomer), and 3-fluoroaniline (lacking the nitro group).

Property	3-Fluoro-2-nitroaniline	2-Nitroaniline	4-Fluoro-2-nitroaniline	3-Fluoroaniline
Molecular Formula	C ₆ H ₅ FN ₂ O ₂ [1] [2]	C ₆ H ₆ N ₂ O ₂ [3]	C ₆ H ₅ FN ₂ O ₂	C ₆ H ₆ FN
Molecular Weight (g/mol)	156.11 [1] [2]	138.126 [3]	156.11	111.12
CAS Number	567-63-5 [1] [2]	88-74-4 [3]	364-78-3	372-19-0
Appearance	Dark red crystalline solid [4]	Orange solid [3]	Yellow or gold powder [5]	Clear yellow to brown liquid [6]
Melting Point (°C)	Not available	71.5 [3]	90-94	N/A (liquid)
Boiling Point (°C)	305.7 (Predicted) [1] [7]	284 [3]	Not available	186
Density (g/cm ³)	1.448 [1]	1.442 [3]	1.448 [8]	1.156
pKa	-1.24 (Predicted) [1] [4]	-0.3 (of anilinium salt) [3]	Not available	3.5 (approx.)
Solubility in Water	Not available	0.117 g/100 ml (20°C) [3]	Insoluble [8]	8 g/L (calculated) [6]

The data indicates that the presence and position of the fluoro and nitro substituents have a marked effect on the physical properties. The predicted boiling point of **3-Fluoro-2-nitroaniline** is higher than that of 2-nitroaniline, likely due to an increase in molecular weight and polarity. The predicted pKa of **3-Fluoro-2-nitroaniline** is significantly lower than that of 2-nitroaniline, highlighting the strong electron-withdrawing effects of both the fluorine and nitro groups.[\[1\]](#)

Experimental Protocols

Synthesis of **3-Fluoro-2-nitroaniline**:

A common synthetic route to **3-Fluoro-2-nitroaniline** is through the nitration of 3-fluoroaniline.
[\[1\]](#)

- Reaction: Nitration of 3-fluoroaniline.
- Reagents: A mixture of concentrated nitric acid and sulfuric acid.
- Procedure: 3-fluoroaniline is slowly added to a cooled mixture of concentrated nitric acid and sulfuric acid. The reaction mixture is stirred and the temperature is carefully controlled. After the reaction is complete, the mixture is poured onto ice, and the precipitated product is filtered, washed with water, and purified by recrystallization.

Synthesis of 2-Nitroaniline:

2-Nitroaniline is commercially prepared by the reaction of 2-nitrochlorobenzene with ammonia.

[3]

- Reaction: Ammonolysis of 2-nitrochlorobenzene.
- Reagents: 2-nitrochlorobenzene and ammonia.
- Procedure: 2-nitrochlorobenzene is heated with aqueous ammonia in an autoclave. The product is then isolated by filtration and washing.

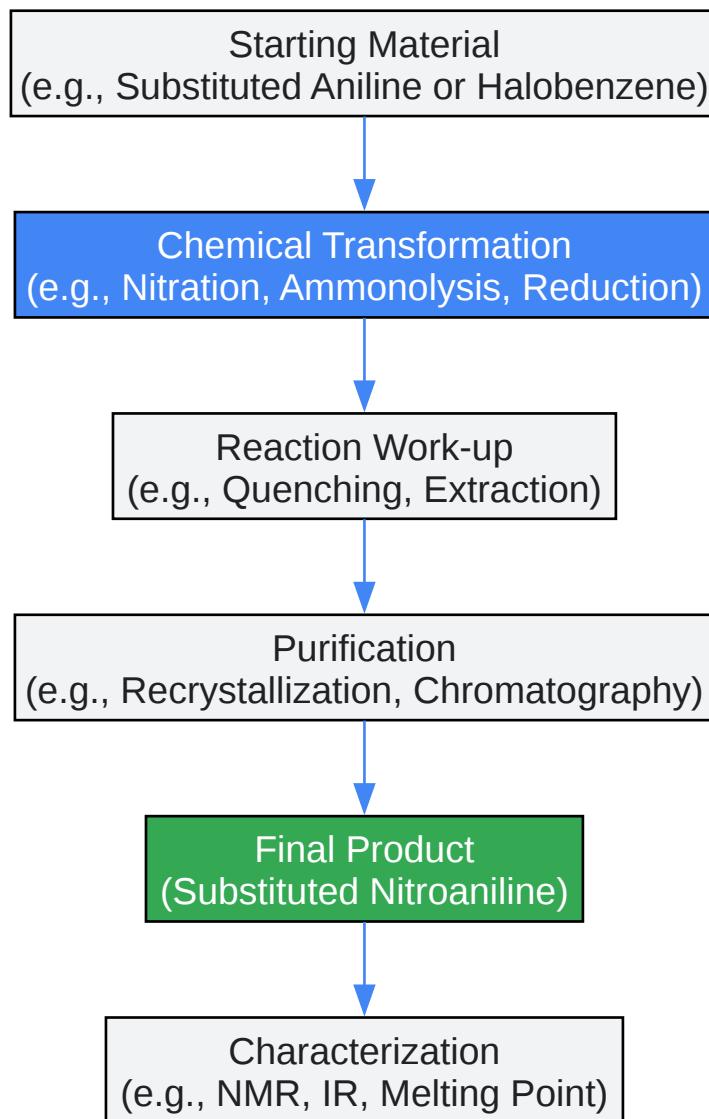
Synthesis of 4-Fluoro-2-nitroaniline:

A documented method for the synthesis of 4-Fluoro-2-nitroaniline involves the partial reduction of 2,4-dinitrofluorobenzene.

- Reaction: Selective reduction of a nitro group.
- Reagents: 2,4-dinitrofluorobenzene and a reducing agent such as iron in the presence of an acid.[9]
- Procedure: 2,4-dinitrofluorobenzene is treated with iron powder in the presence of an acid like acetic acid or hydrochloric acid.[9] The reaction selectively reduces the nitro group at the 2-position. The product mixture is then separated by chromatography to isolate 4-fluoro-2-nitroaniline and 2-fluoro-5-nitroaniline.[9]

Logical Workflow for Synthesis

The following diagram illustrates a generalized workflow for the synthesis and purification of substituted nitroanilines, which is applicable to the compounds discussed.



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A generalized workflow for the synthesis and characterization of substituted nitroanilines.

Applications and Bioactivity

3-Fluoro-2-nitroaniline is a valuable intermediate in organic synthesis. The presence of both the reactive nitro and fluoro substituents allows for diverse chemical transformations.^[1] It is utilized in the production of fluorinated pharmaceuticals, where the fluorine atom can enhance biological properties.^[1] It also serves as a precursor for agrochemicals, dyes, and pigments.^[1]

Similarly, the alternatives find broad applications. 2-Nitroaniline is a key precursor for phenylenediamines, which are used to create benzimidazoles, a class of compounds with significant pharmaceutical applications.[3] 4-Fluoro-2-nitroaniline is also a building block for pharmaceuticals, dyes, and agrochemicals.[10] The fluorine atom in these molecules can improve metabolic stability and lipophilicity of the final drug products.[10] 3-Fluoroaniline is used in the synthesis of various compounds, including potential antitumor agents.[11]

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References

- 1. Buy 3-Fluoro-2-nitroaniline | 567-63-5 [smolecule.com]
- 2. calpaclab.com [calpaclab.com]
- 3. 2-Nitroaniline - Wikipedia [en.wikipedia.org]
- 4. 3-FLUORO-2-NITROANILINE CAS#: 567-63-5 [m.chemicalbook.com]
- 5. 4-Fluoro-3-nitroaniline | C6H5FN2O2 | CID 67768 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. guidechem.com [guidechem.com]
- 7. echemi.com [echemi.com]
- 8. 4-Fluoro-3-nitroaniline CAS 364-76-1 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 9. EP0127079A1 - Process for preparing 2-fluoro-5-nitroaniline - Google Patents [patents.google.com]
- 10. nbino.com [nbino.com]
- 11. 3-Fluoroaniline | 372-19-0 [chemicalbook.com]
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